

Discrepancy Identified in VU 0238429 Target Receptor

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Compound of Interest

Compound Name: VU 0238429

Cat. No.: B611727

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Initial research indicates that **VU 0238429** is a selective positive allosteric modulator (PAM) of the M5 muscarinic acetylcholine receptor, not the M4 receptor as specified in the research topic. This finding necessitates a clarification of the target receptor before proceeding with the creation of detailed application notes and protocols.

Multiple independent sources explicitly state that **VU 0238429** exhibits potent and selective activity at the M5 receptor, with no significant potentiation observed at the M2 or M4 receptor subtypes.^{[1][2][3]} This discrepancy is critical, as the experimental design, protocols, and expected outcomes are fundamentally dependent on the specific receptor being targeted.

To ensure the scientific accuracy and relevance of the generated content, we request further guidance on the intended research focus. There are two primary paths forward:

- Proceed with **VU 0238429** and focus the experimental design on its established target, the M5 muscarinic acetylcholine receptor. This would involve developing application notes and protocols to characterize the effects of **VU 0238429** on M5 receptor signaling and function.
- Identify a suitable M4 positive allosteric modulator and develop the experimental design around that specific compound. If the primary research interest is the M4 receptor, it is imperative to use a tool compound with validated activity at this target.

Providing detailed and accurate experimental protocols requires a clear and correct understanding of the molecular target. We await your clarification to ensure the final output aligns with your research objectives.

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References

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